

Physical and chemical characteristics of N-Methylmorpholine N-oxide

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N-Methylmorpholine N-oxide (NMMO): A Comprehensive Technical Guide

Introduction: N-Methylmorpholine N-oxide, commonly abbreviated as NMMO or NMO, is a heterocyclic amine oxide and a derivative of morpholine. It is a versatile organic compound with significant applications across various scientific and industrial fields. In organic chemistry, it is widely recognized as a co-oxidant, particularly for regenerating catalytic oxidants like osmium tetroxide and tetrapropylammonium perruthenate (TPAP).[1][2] Industrially, its most prominent role is as a solvent in the Lyocell process for producing regenerated cellulose fibers, owing to its unique ability to dissolve cellulose directly.[3][4] This guide provides an in-depth overview of the core physical and chemical characteristics of NMMO, detailed experimental protocols, and logical workflows relevant to researchers, scientists, and professionals in drug development.

Physical Characteristics

N-Methylmorpholine N-oxide is commercially available as both an anhydrous compound and a monohydrate.[1][2] The anhydrous form is a colorless to slightly yellow crystalline solid.[5][6] It is known to be hygroscopic, readily absorbing moisture from the atmosphere.[3][5][6] The physical properties of NMMO can vary significantly between its anhydrous and hydrated forms, as well as in aqueous solutions.

Table 1: Quantitative Physical Properties of N-Methylmorpholine N-oxide

Property	Value	Form / Conditions
Molecular Formula	$C_5H_{11}NO_2$	Anhydrous
Molar Mass	117.15 g/mol	Anhydrous[1][2][6][7]
Melting Point	180-184 °C	Anhydrous[1][2][3][6][8]
70 °C	Monohydrate[9][10]	
-20 °C	50% w/w aqueous solution[11]	
Boiling Point	118-119 °C	Not specified, likely under vacuum[8]
118.5 °C	50% w/w aqueous solution[11]	
Density	1.13 g/cm ³	50% w/w aqueous solution[11]
1.14 g/cm ³	Not specified[8]	
Vapor Pressure	1.41 hPa	at 20 °C[8]
pKa	4.93 ± 0.20	Predicted[8]
Appearance	Colorless crystals / White crystals	Solid[6]
Clear colorless to yellow solution	Liquid form[8][10]	

Chemical Characteristics

The chemical nature of NMMO is defined by its highly polar N-oxide group, which dictates its reactivity and solvent properties.[12][13] This polarity allows it to form strong hydrogen bonds, a key factor in its ability to dissolve cellulose and its use in medicinal chemistry to improve drug solubility.[12][13]

Table 2: Chemical Properties and Reactivity of N-Methylmorpholine N-oxide

Property	Description
Solubility	Soluble in polar solvents, especially water.[9] [10] Also soluble in methanol, ethanol, acetone, ethers, and dimethylsulfoxide (DMSO).[8]
Role in Synthesis	Primarily used as a secondary oxidant (co-oxidant) to regenerate a primary catalytic oxidant in stoichiometric amounts.[10] This is crucial in reactions like the Upjohn dihydroxylation (with OsO ₄) and Ley-Griffith oxidations (with TPAP).[9][13]
Cellulose Dissolution	NMMO is a unique solvent capable of breaking the extensive intermolecular hydrogen bonding network in cellulose, allowing it to dissolve without derivatization.[10] This property is the foundation of the environmentally friendly Lyocell process.[3][8]
Stability	Stable under normal conditions.[9][10] However, it can undergo highly exothermic and autocatalytic thermal decomposition at elevated temperatures (above ~90°C), particularly under dry conditions or in the presence of acids or metal contaminants.[14]
Reactivity	Displays characteristic reactivity with various transition metals, which are oxidized by NMMO. [9][10] It serves as a non-metallic catalyst for the cyanosilylation of ketones.[5][10]
Hazards	Considered an irritant to the eyes, respiratory system, and skin.[6] Violent reactions can occur with carbodiimide coupling agents like DCC and EDC, leading to potential explosions.[15]

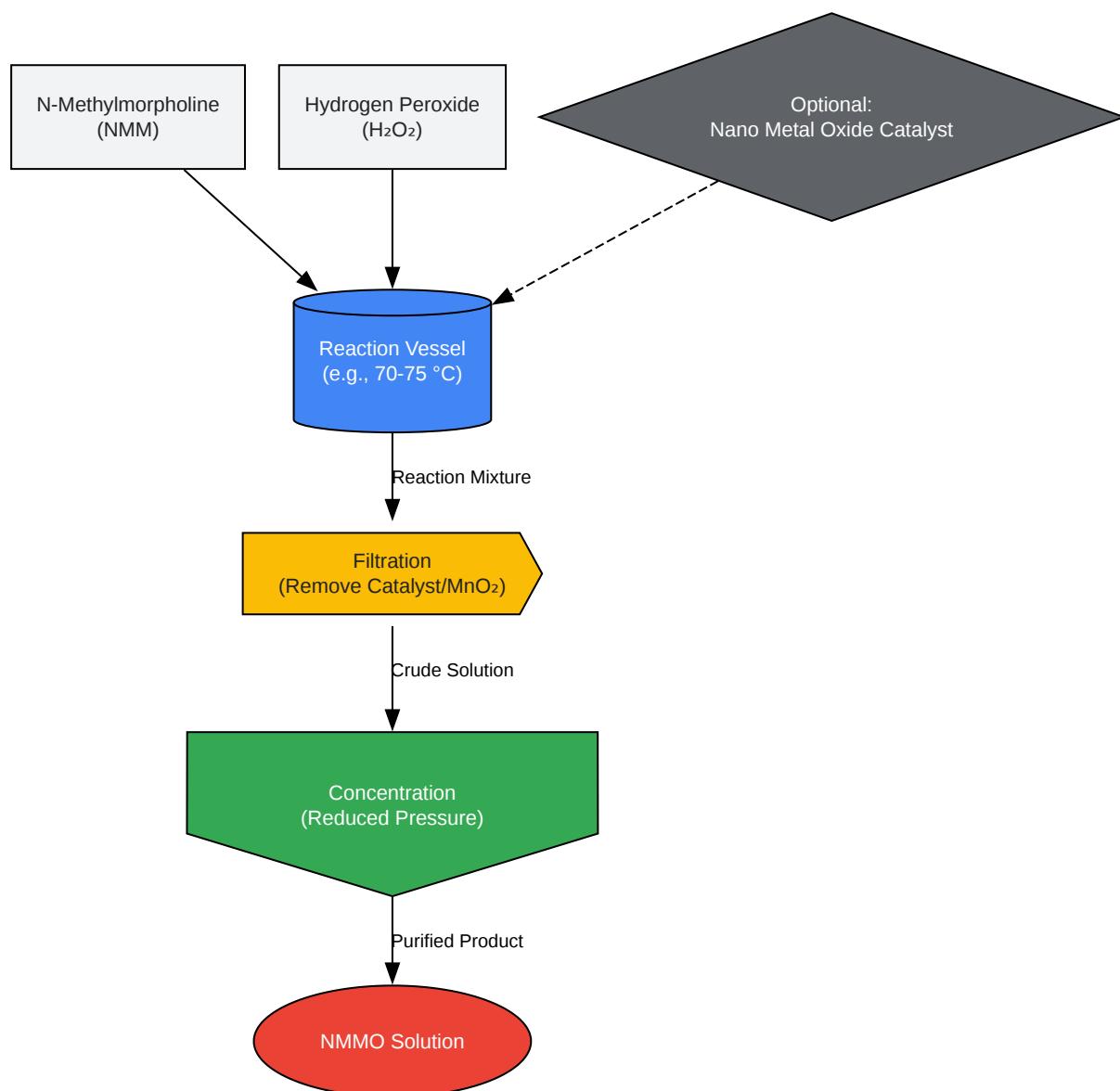
Experimental Protocols & Methodologies

Synthesis of N-Methylmorpholine N-oxide

A common and established method for preparing NMMO is through the oxidation of N-methylmorpholine (NMM) using hydrogen peroxide (H_2O_2).[\[16\]](#)[\[17\]](#)

Methodology:

- **Reactants:** The process typically involves reacting an aqueous solution of N-methylmorpholine with an aqueous solution of hydrogen peroxide.[\[16\]](#) In some variations, the NMM/water azeotrope is used as the starting material to ensure optimal reactant ratios. [\[16\]](#) The molar ratio of NMM to H_2O_2 is preferably maintained between 1:0.9 and 1:0.75.[\[16\]](#)
- **Catalysis:** While the reaction can proceed without a catalyst, various catalysts have been developed to improve reaction rate and efficiency at lower temperatures. These include nano metal oxides, such as nano zinc oxide, which allow the reaction to proceed efficiently at temperatures as low as 30-45 °C.[\[18\]](#)[\[19\]](#)
- **Reaction Conditions:** The reaction is typically carried out at temperatures ranging from 60 °C to 100 °C, with a preferred range of 70-75 °C.[\[16\]](#) The reaction time is generally between 4 to 6 hours.[\[16\]](#)
- **Work-up and Purification:** Following the reaction, any unreacted hydrogen peroxide can be decomposed by adding a small amount of manganese dioxide. The catalyst and MnO_2 are then removed by filtration. The resulting solution is concentrated under reduced pressure to obtain the desired NMMO solution.[\[5\]](#)[\[18\]](#) The final product can be further purified by column chromatography if required.[\[5\]](#)



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Caption: General workflow for the synthesis of NMNO.

Analysis of Thermal Decomposition

The thermal stability of NMMO is a critical safety parameter. Its decomposition kinetics can be studied using calorimetric techniques.

Methodology:

- Instrumentation: A reaction calorimeter (e.g., SIMULAR) is used to investigate the exothermic behavior of NMMO decomposition.[\[14\]](#)
- Procedure: A sample of pure NMMO is heated under controlled conditions (e.g., non-isothermal or adiabatic). The heat of decomposition is measured, which has been reported to range from 314.23 to 416.23 J/g.[\[14\]](#)
- Kinetic Analysis: The activation energy (Ea) for the decomposition can be calculated from the calorimetric data using kinetic models. The initial phase of decomposition has been shown to follow second-order kinetics.[\[20\]](#) Such studies have found that contaminants like residual H₂O₂ can lower the onset temperature of decomposition and reduce the overall stability of NMMO.[\[15\]](#)

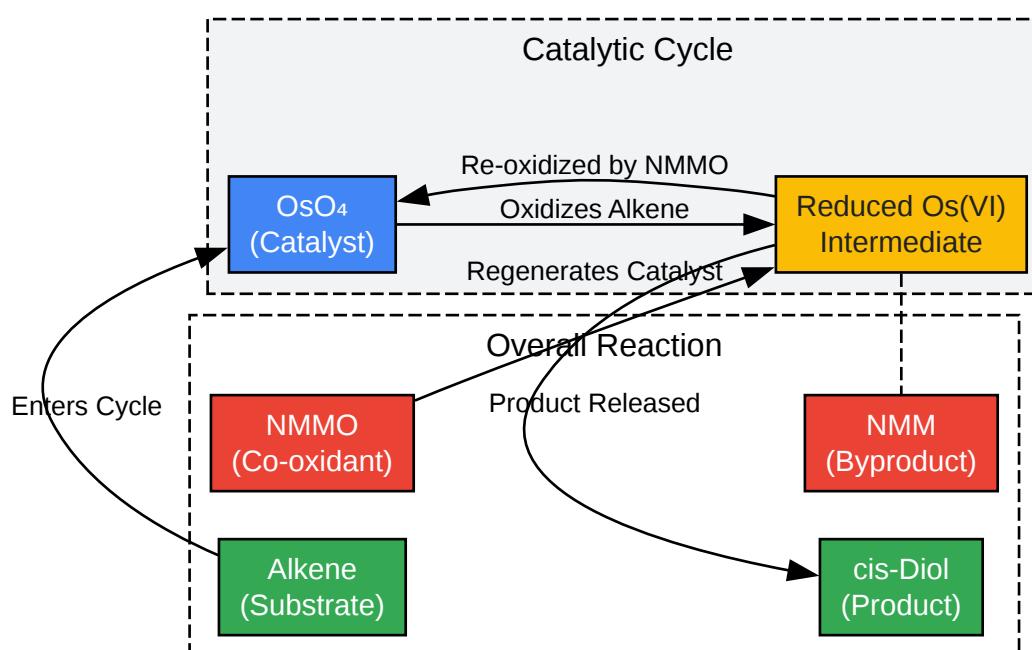
Role as a Co-oxidant in Catalysis

NMMO's primary function in many organic reactions is to regenerate a catalytic oxidant, allowing for the use of smaller, sub-stoichiometric amounts of expensive or toxic primary oxidants like OsO₄.

Methodology (Example: OsO₄-Catalyzed Dihydroxylation):

- Reactants: An alkene (substrate) is dissolved in a suitable solvent mixture, such as acetone and water.[\[6\]](#)
- Reagent Addition: NMMO (co-oxidant) is added to the solution, followed by a catalytic amount of the primary oxidant, OsO₄ (often as a 4% solution in water).[\[6\]](#)
- Reaction Mechanism:
 - The catalytic OsO₄ oxidizes the alkene to a cis-diol, and in the process is reduced to a lower oxidation state (Os(VI)).

- NMMO then re-oxidizes the reduced osmium species back to OsO₄, regenerating the catalyst for the next cycle.
- In this step, NMMO is reduced to N-methylmorpholine.
- Stoichiometry: Because the OsO₄ is continuously regenerated, only a small catalytic amount is needed, while NMMO is consumed stoichiometrically as the terminal oxidant.[10]



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Caption: Catalytic cycle showing NMMO as a co-oxidant.

Mechanism of Cellulose Dissolution

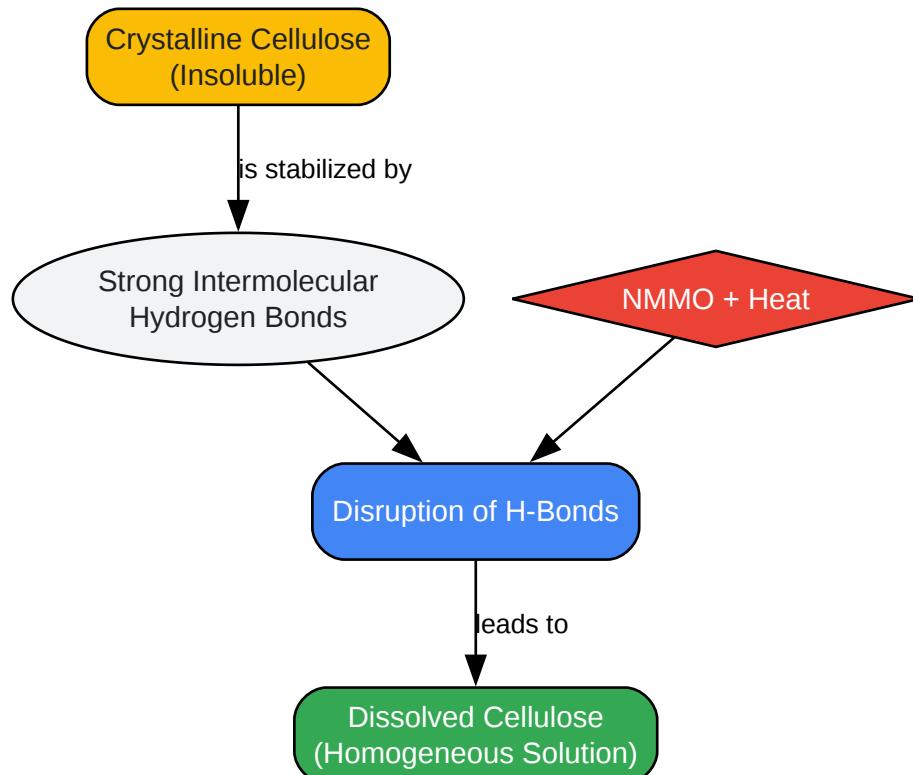
The ability of NMMO to dissolve cellulose is a physical process driven by its chemical structure, specifically the highly polar N-oxide bond.

Logical Relationship:

- Cellulose Structure: Cellulose is a polymer of glucose units linked together. In its natural state, it forms a highly crystalline structure stabilized by a dense, three-dimensional network

of intermolecular hydrogen bonds. This network makes it insoluble in water and most common solvents.[10]

- **NMMO Interaction:** The oxygen atom of the N-oxide group in NMMO is a strong hydrogen bond acceptor.
- **Hydrogen Bond Disruption:** When heated (typically above 80 °C), NMMO monohydrate has sufficient thermal energy and chemical affinity to disrupt the existing hydrogen bonds between cellulose chains.[3] It effectively inserts itself between the polymer chains, breaking them apart.
- **Solvation:** By replacing the cellulose-cellulose hydrogen bonds with cellulose-NMMO hydrogen bonds, the polymer chains are solvated and a homogeneous solution (dope) is formed.
- **Reprecipitation:** This dissolution process is reversible. Diluting the solution with water, a competing hydrogen-bonding solvent, causes the cellulose to reprecipitate as the NMMO is solvated by water, allowing the cellulose chains to re-aggregate.[10]



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